

Personal Protective Equipment (PPE) & Handling Guide: 2-Hydroxycyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	2-Hydroxycyclohexanecarboxylic acid
CAS No.:	17502-32-8
Cat. No.:	B1209147

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CAS No: 609-69-8 (Mixture), 17502-32-8 (Isomer specific) Synonyms: Hexahydrosalicylic acid; 2-Hydroxycyclohexane-1-carboxylic acid Molecular Formula: $C_7H_{12}O_3$

Part 1: Executive Safety Summary

Critical Hazard Alert: The primary danger associated with **2-Hydroxycyclohexanecarboxylic acid** is irreversible eye damage (GHS Category 1, H318). While often perceived as a "standard organic acid," its structural capacity to protonate sensitive mucosal tissues necessitates stricter eye protection than standard laboratory salts.

Immediate Action Directive:

- Do NOT rely solely on safety glasses if working with liquid formulations or large quantities of dust. Chemical splash goggles are mandatory.
- Respiratory Control: This compound is a solid at room temperature. Inhalation of dust triggers respiratory tract irritation (H335).[1] All weighing operations must occur inside a fume hood or powder containment enclosure.

Part 2: Risk Assessment & Hazard Analysis

To select the correct PPE, one must understand the mechanism of injury. 2-

Hydroxycyclohexanecarboxylic acid possesses both a carboxylic acid group and a hydroxyl group on a cyclohexane ring.[2][3]

Hazard Class	GHS Code	Mechanism of Injury	Operational Implication
Serious Eye Damage	H318	Acidic protonation of corneal proteins causes rapid opacity and potential blindness.	Zero-tolerance for unsealed eye protection.
Skin Irritation	H315	Desiccation and acid hydrolysis of epidermal lipids.	Standard nitrile gloves are sufficient for transient contact.
Respiratory Irritation	H335	Mucosal inflammation due to acidic dust deposition.	Engineering controls (Fume Hood) take precedence over respirators.

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Expert Insight: Unlike simple mineral acids, organic hydroxy-acids can exhibit "stickiness" or lipophilicity due to the cyclohexane ring, potentially increasing tissue residence time if not washed off immediately.

Part 3: Personal Protective Equipment (PPE) Matrix Eye & Face Protection (CRITICAL)

- Standard Handling (Solid < 1g): Safety glasses with side shields (ANSI Z87.1 compliant).
- Solution Preparation / Synthesis: Chemical Splash Goggles (Indirect Vent).

- High Energy Reactions: Face shield + Goggles. Rationale: Thermal runaway or vigorous off-gassing can aerosolize the acid.

Hand Protection (Glove Selection)

Based on chemical compatibility data for analogous cyclic organic acids (e.g., Cyclohexanecarboxylic acid).

Task	Glove Material	Thickness	Breakthrough Time	Recommendation
Dry Solid Handling	Nitrile	0.11 mm (4 mil)	> 480 min	Standard Choice. Excellent dexterity and protection against dry particulates.
Solution (Splash)	Nitrile	0.11 mm (4 mil)	~30-60 min	Change immediately upon contamination.
Solution (Immersion)	Butyl Rubber	0.3 - 0.7 mm	> 480 min	Required for spill cleanup or prolonged contact with concentrated solutions.

Respiratory & Body Protection

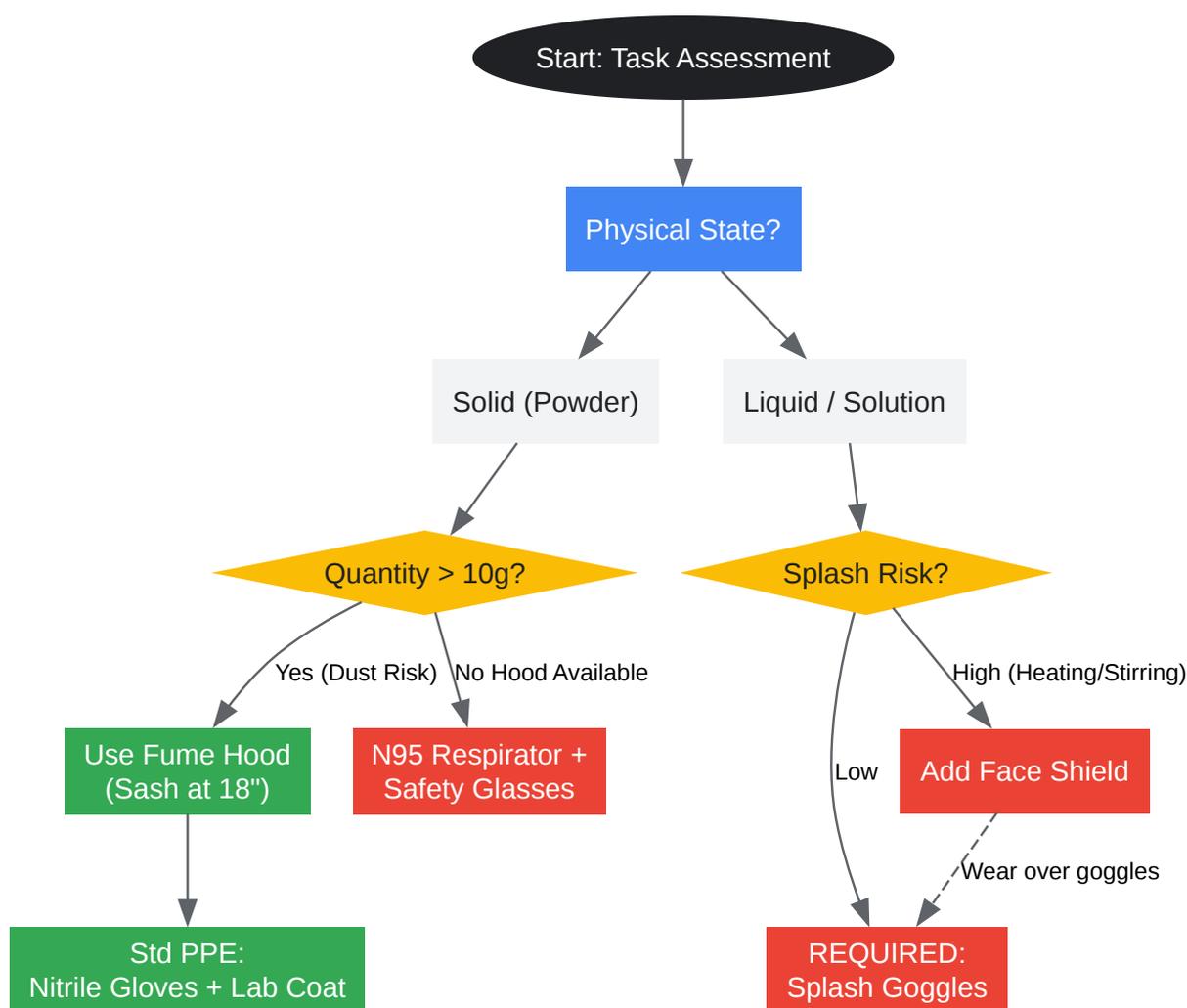
- Body: 100% Cotton or Nomex Lab Coat (Snap closures preferred for quick removal). Long pants and closed-toe shoes are non-negotiable.
- Respiratory:
 - Primary Control: Chemical Fume Hood (Face velocity: 80-100 fpm).

- Secondary Control: If hood is unavailable, use a NIOSH-approved N95 or P100 particulate respirator.

Part 4: Operational Protocol: Handling & Synthesis

Workflow Logic Diagram

The following decision tree outlines the safety logic for handling this compound based on physical state.



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Figure 1: PPE Decision Logic based on physical state and quantity. Note the escalation to goggles for liquid handling.

Step-by-Step Handling Procedure

- Pre-Check: Verify fume hood airflow. Clear the working area of incompatible bases or strong oxidizers.
- Weighing (Solid):
 - Place the balance inside the fume hood if possible.
 - If weighing on an open bench, use a static-free spatula to prevent powder scattering.
 - Technique: Transfer slowly. If powder spills, do not blow it off. Wipe with a damp paper towel (water solubilizes the acid).
- Solubilization:
 - Add the solid to the solvent (e.g., water, ethanol), not vice versa, to minimize splash risk.
 - Stir magnetically.
- Reaction Monitoring:
 - If heating is required, ensure the vessel is vented or equipped with a reflux condenser. This compound has a flash point (approx. 113°C) well above room temperature, but organic vapors can still accumulate.

Part 5: Emergency Response & Decontamination

Exposure Response Pathway

Self-Validating Protocol: The effectiveness of this response relies on speed.

- Eye Contact (Priority 1):
 - IMMEDIATE: Flush with tepid water for 15 minutes minimum.

- Technique: Hold eyelids open. Rotate eyeball.
- Medical: Seek medical attention immediately. Bring the SDS.
- Skin Contact:
 - Remove contaminated clothing / gloves.[4][5]
 - Wash with soap and water.[6]
 - If irritation persists (redness/blistering), consult a physician.

Spill Cleanup (Decontamination)

Small Spill (< 50g/mL):

- Isolate: Alert nearby personnel.
- PPE: Wear goggles and double nitrile gloves.
- Neutralize:
 - Liquids: Absorb with vermiculite or spill pads.
 - Solids: Cover with wet paper towels to prevent dust, then wipe up.
 - Optional Neutralization: Apply a weak base like Sodium Bicarbonate (NaHCO_3) or Calcium Carbonate. Wait for bubbling (CO_2 release) to cease.
- Clean: Wipe area with water.[6][7]

Part 6: Waste Management & Disposal

Regulatory Compliance: Disposal must align with RCRA (USA) or local hazardous waste regulations.

Waste Stream	Disposal Method	Notes
Solid Waste	Incineration	Pack in a combustible container (polyethylene). Label as "Organic Acid Solid."
Aqueous Solution	Neutralization / Incineration	Check local sewer codes. If permitted, neutralize to pH 6-9 before discharge. If toxic co-solvents are present, incinerate as "Organic Liquid Waste."
Contaminated PPE	Solid Hazardous Waste	Do not dispose of heavily contaminated gloves in regular trash.

Disposal Logic:

- Dissolve or mix the material with a combustible solvent.
- Burn in a chemical incinerator equipped with an afterburner and scrubber.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 271816, **2-Hydroxycyclohexanecarboxylic acid**. Retrieved from [[Link](#)]
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